Simazine-d10: A Technical Guide to its Core Research Applications

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Compound of Interest		
Compound Name:	Simazine-d10	
Cat. No.:	B155400	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the primary applications of **Simazine-d10**, a deuterated analog of the triazine herbicide Simazine. With a focus on its utility in quantitative analysis and its emerging role in toxicological research, this document provides a comprehensive overview for professionals in environmental science, analytical chemistry, and drug development.

Quantitative Analysis: The Gold Standard Internal Standard

The predominant research application of **Simazine-d10** is as an internal standard for the accurate quantification of Simazine in complex matrices. Its structural similarity and identical chromatographic behavior to the parent compound, combined with a distinct mass difference, make it an ideal tool for correcting for matrix effects and variations in sample preparation and instrument response in mass spectrometry-based methods.

Physicochemical Properties of Simazine-d10

Property	Value
CAS Number	220621-39-6
Molecular Formula	$C_7H_2D_{10}ClN_5$
Molecular Weight	211.72 g/mol
Isotopic Enrichment	≥99 atom % D
Purity	>95% (HPLC) or ≥98% (Chemical Purity)
Stability	Stable under recommended storage conditions; re-analysis recommended after three years.

Experimental Protocol: Quantification of Simazine in Water Samples using LC-MS/MS

This protocol outlines a typical workflow for the analysis of Simazine in water samples using **Simazine-d10** as an internal standard.

1. Sample Preparation (QuEChERS Method)

- Objective: To extract Simazine from the water matrix and remove interfering substances.

- Procedure:

  - To a 15 mL centrifuge tube, add 10 mL of the water sample.

  - Spike the sample with a known concentration of **Simazine-d10** internal standard solution (e.g., to a final concentration of 5 ng/mL).

  - Add 10 mL of acetonitrile.

  - Add the QuEChERS extraction salts (e.g., 4 g $MgSO_4$, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).

  - Shake vigorously for 1 minute.

  - Centrifuge at ≥3000 x g for 5 minutes.

- Transfer the upper acetonitrile layer to a clean tube containing dispersive solid-phase extraction (d-SPE) sorbent (e.g., 150 mg $MgSO_4$, 50 mg PSA, 50 mg C18).

- Vortex for 30 seconds and centrifuge.

- The supernatant is ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.

- LC Conditions:

  - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm).

  - Mobile Phase A: Water with 0.1% formic acid.

  - Mobile Phase B: Acetonitrile with 0.1% formic acid.

  - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.

  - Flow Rate: 0.3 mL/min.

  - Injection Volume: 5 μL.

- MS/MS Conditions:

  - Ionization Mode: Electrospray Ionization (ESI), Positive.

  - Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Simazine	202.1	132.1	[User-optimized]
202.1	96.1	[User-optimized]	
Simazine-d10	212.1	105.0	[User-optimized]
212.1	76.2	[User-optimized]	

Workflow for Quantitative Analysis using **Simazine-d10**
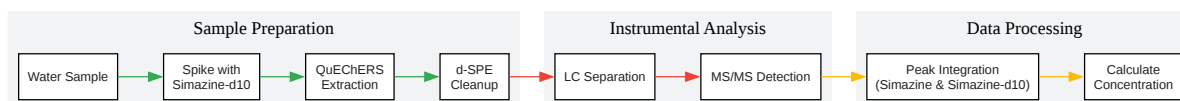
Caption: A typical workflow for the quantification of Simazine in environmental samples using **Simazine-d10** as an internal standard.

Environmental Fate and Transport Studies

While the primary application of **Simazine-d10** is as an internal standard, its use can be extended to environmental fate and transport studies. By spiking environmental matrices (soil, water, sediment) with **Simazine-d10**, researchers can track its movement, degradation, and partitioning between different environmental compartments. The distinct mass of **Simazine-d10** allows for its unambiguous detection and differentiation from native Simazine present in the environment.
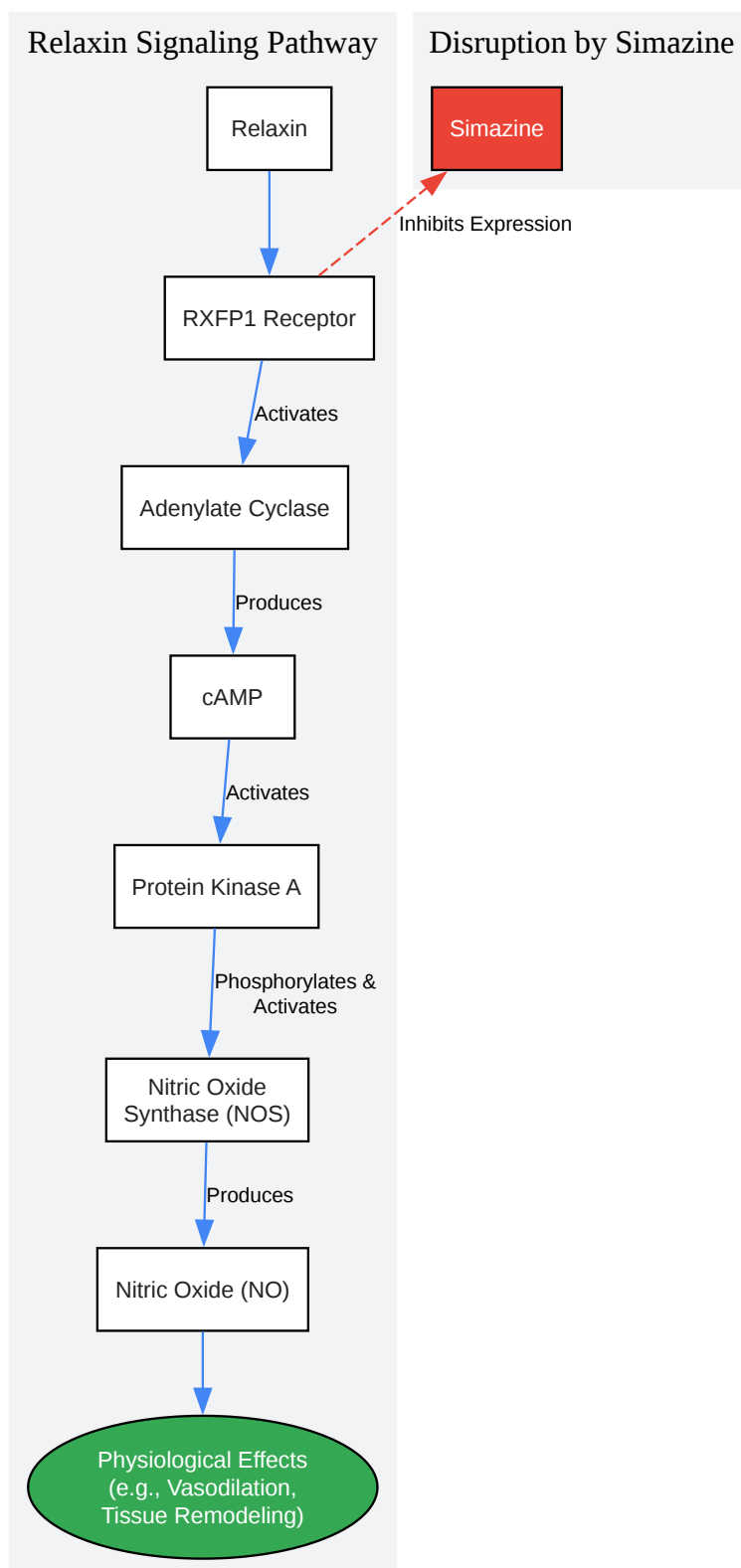
Metabolism and Toxicological Research

Emerging research has begun to explore the toxicological effects of Simazine, and in this context, **Simazine-d10** serves as an indispensable tool for accurate dose-response assessment.

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Signaling Pathway Disruption: The Relaxin Pathway

Recent studies have indicated that Simazine may act as an endocrine disruptor by interfering with the relaxin signaling pathway.[1][2][3] This pathway is crucial for various physiological processes, including reproduction and development. Simazine has been shown to downregulate the expression of the relaxin family peptide receptor 1 (RXFP1).[1][2][3] This inhibition can lead to a cascade of downstream effects, including the reduced production of nitric oxide (NO), a key signaling molecule.[1][2][3]

Proposed Mechanism of Simazine's Effect on the Relaxin Signaling Pathway

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Relaxin Signaling Pathway

Disruption by Simazine

Relaxin

Simazine

Inhibits Expression

RXFP1 Receptor

Activates

Adenylate Cyclase

Produces

cAMP

Activates

Protein Kinase A

Phosphorylates & Activates

Nitric Oxide Synthase (NOS)

Produces

Nitric Oxide (NO)

Physiological Effects (e.g., Vasodilation, Tissue Remodeling)

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Caption: Simazine is proposed to disrupt the relaxin signaling pathway by inhibiting the expression of the RXFP1 receptor, leading to reduced nitric oxide production.

The use of **Simazine-d10** in such toxicological studies is critical for accurately quantifying the exposure levels in in vitro and in vivo models, thereby strengthening the correlation between the observed biological effects and the specific concentration of Simazine.

Conclusion

Simazine-d10 is a powerful and versatile tool for researchers in various scientific disciplines. Its primary and most established application is as an internal standard in quantitative analytical methods, ensuring data accuracy and reliability. Furthermore, its potential use in environmental fate studies and its crucial role in elucidating the mechanisms of Simazine toxicity, such as the disruption of the relaxin signaling pathway, highlight its growing importance in environmental and health sciences. This guide provides a foundational understanding of the core applications of **Simazine-d10**, empowering researchers to leverage this valuable tool in their scientific endeavors.

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References

- 1. Disturbed Relaxin Signaling Pathway and Testicular Dysfunction in Mouse Offspring upon Maternal Exposure to Simazine | PLOS One [journals.plos.org]

- 2. Disturbed relaxin signaling pathway and testicular dysfunction in mouse offspring upon maternal exposure to simazine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]

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